

stability of Mead ethanolamide in different solvents and storage conditions

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Compound of Interest

Compound Name: Mead ethanolamide

Cat. No.: B110053

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Technical Support Center: Mead Ethanolamide Stability

This technical support center provides guidance on the stability of **Mead ethanolamide** in various solvents and under different storage conditions. The information is intended for researchers, scientists, and drug development professionals to ensure the integrity of their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Mead ethanolamide**?

A1: **Mead ethanolamide** is supplied as a solution in ethanol. For experimental use, the ethanol can be evaporated under a gentle stream of an inert gas like nitrogen or argon. Subsequently, the compound can be dissolved in solvents such as dimethyl sulfoxide (DMSO) and N,N-dimethylformamide (DMF).[1] The solubility in these solvents is at least 10 mg/mL.[1]

Q2: What are the optimal storage conditions for **Mead ethanolamide**?

A2: As supplied in ethanol, **Mead ethanolamide** should be stored at -20°C and is stable for at least one year.[1] Solutions in DMSO or DMF should also be stored as aliquots at -20°C.[1] It is crucial to avoid frost-free freezers, as temperature cycling can affect stability.[1]

Q3: How long are solutions of **Mead ethanolamide** stable?

A3: When stored correctly at -20°C as aliquots, solutions of **Mead ethanolamide** in DMSO or DMF are stable for at least six months. The stability of the compound as supplied in ethanol is at least one year at -20°C.

Q4: Is **Mead ethanolamide** sensitive to light or air?

A4: Yes, **Mead ethanolamide** is sensitive to both air and light. It is recommended to store solutions under an inert gas like argon or nitrogen and to protect them from light.

Q5: Can I dissolve **Mead ethanolamide** in aqueous buffers?

A5: **Mead ethanolamide** is not directly soluble in aqueous solutions. To prepare an aqueous solution for biological experiments, a stock solution in an organic solvent (like DMSO) should be prepared first and then further diluted into the aqueous buffer or isotonic saline. For example, a solution in ethanol can be diluted with an equal volume of PBS (pH 7.2) to a final concentration of approximately 5 mg/mL. It is important to ensure the final concentration of the organic solvent is not physiologically active in the experiment.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected experimental results or loss of compound activity.	Degradation of Mead ethanolamide due to improper storage.	Ensure the compound and its solutions are stored at -20°C, protected from light, and under an inert atmosphere. Aliquoting solutions can prevent degradation from repeated freeze-thaw cycles.
Precipitation of the compound in aqueous solutions.	Poor solubility of Mead ethanolamide in aqueous media.	Prepare a concentrated stock solution in DMSO or DMF first. Then, dilute the stock solution into the aqueous buffer with vigorous mixing. The final concentration of the organic solvent should be kept to a minimum.
Discoloration of the Mead ethanolamide solution.	Oxidation or photodegradation.	Discard the solution. When preparing new solutions, ensure an inert gas is used to purge the solvent and the storage vial. Always protect the solution from light by using amber vials or by wrapping the vial in foil.

Data Summary

Table 1: Solubility and Stability of **Mead Ethanolamide** in Different Solvents

Solvent	Solubility	Storage Temperature	Stability	Special Precautions
Ethanol (as supplied)	-	-20°C	At least 1 year	Store in a tightly sealed container.
DMSO	≥ 10 mg/mL	-20°C	At least 6 months (as aliquots)	Purge with inert gas; protect from light and air.
DMF	≥ 10 mg/mL	-20°C	At least 6 months (as aliquots)	Purge with inert gas; protect from light and air.
Aqueous Buffers	Not directly soluble	-	Not recommended for storage. Prepare fresh before use.	Dilute from a concentrated organic stock solution.

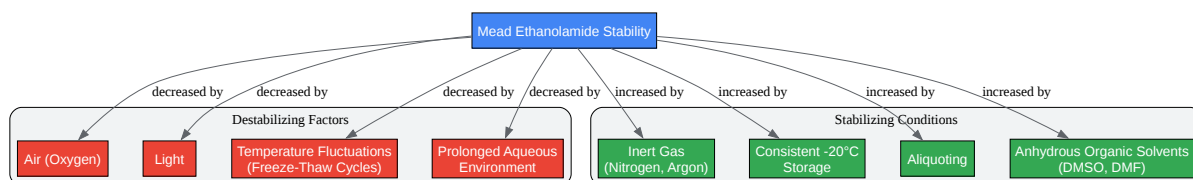
Experimental Protocols

Protocol for Preparation of a Mead Ethanolamide Stock Solution in DMSO

- If starting with **Mead ethanolamide** supplied in ethanol, place the vial in a chemical fume hood.
- Direct a gentle stream of an inert gas (e.g., nitrogen or argon) over the surface of the solution to evaporate the ethanol completely.
- Once the ethanol has evaporated, immediately add the desired volume of anhydrous DMSO that has been previously purged with an inert gas.
- Vortex briefly to ensure complete dissolution.
- Dispense the solution into small-volume aliquots in amber glass vials.
- Flush the headspace of each vial with an inert gas before sealing.

- Store the aliquots at -20°C.

Visualizations



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References

1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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